

An In-depth Technical Guide to the Environmental Fate and Persistence of Metolcarb

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Compound of Interest

Compound Name: Metolcarb-d3

Cat. No.: B12414777

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the environmental fate and persistence of the carbamate insecticide Metolcarb. It is designed to be a valuable resource for researchers, scientists, and professionals involved in environmental risk assessment and drug development. This document details Metolcarb's physicochemical characteristics, its degradation pathways in various environmental compartments, and the methodologies used to assess its environmental impact.

Physicochemical Properties of Metolcarb

Understanding the fundamental physicochemical properties of Metolcarb is crucial for predicting its behavior and transport in the environment. These properties influence its solubility in water, potential for volatilization, and its tendency to adsorb to soil and sediment. A summary of key properties is presented in Table 1.

Table 1: Physicochemical Properties of Metolcarb

Property	Value	Reference(s)
Chemical Name	m-Tolyl methylcarbamate	[1][2]
CAS Number	1129-41-5	[1][3]
Molecular Formula	C ₉ H ₁₁ NO ₂	[3]
Molecular Weight	165.19 g/mol	
Appearance	Colorless crystalline solid	
Melting Point	74-77 °C	
Boiling Point	293.03 °C (rough estimate)	
Water Solubility	2600 mg/L (at 30 °C)	
Vapor Pressure	0.145 Pa (at 20 °C)	
Log K _{ow} (Octanol-Water Partition Coefficient)	1.7	
pKa	12.38 ± 0.46 (Predicted)	

Environmental Fate and Persistence

Metolcarb's persistence in the environment is determined by a combination of abiotic and biotic degradation processes. The primary routes of dissipation include hydrolysis, photolysis, and microbial biodegradation.

Abiotic Degradation

Hydrolysis is a significant degradation pathway for Metolcarb, particularly in neutral to alkaline aquatic environments. The rate of hydrolysis is pH-dependent, with faster degradation occurring at higher pH levels. Metolcarb is stable in acidic solutions (pH < 6).

Table 2: Hydrolysis Half-life of Metolcarb

pH	Temperature (°C)	Half-life (t _{1/2})	Reference(s)
7	25	25 days (estimated)	
8	25	2.5 days (estimated)	
9	Not specified	2.8 hours (freshwater), 6 hours (seawater)	

The primary hydrolysis product of Metolcarb is m-methylphenol.

Photodegradation in water can also contribute to the breakdown of Metolcarb. The major photolysis degradation product identified is m-methylphenol. The atmospheric half-life of vapor-phase Metolcarb due to reaction with photochemically-produced hydroxyl radicals is estimated to be about 1.8 days.

Biotic Degradation

Microbial degradation is a key process for the dissipation of Metolcarb in soil. The rate of biodegradation is influenced by soil type, pH, and microbial activity. Half-lives in various soils have been reported to range from 3.8 to 55 days.

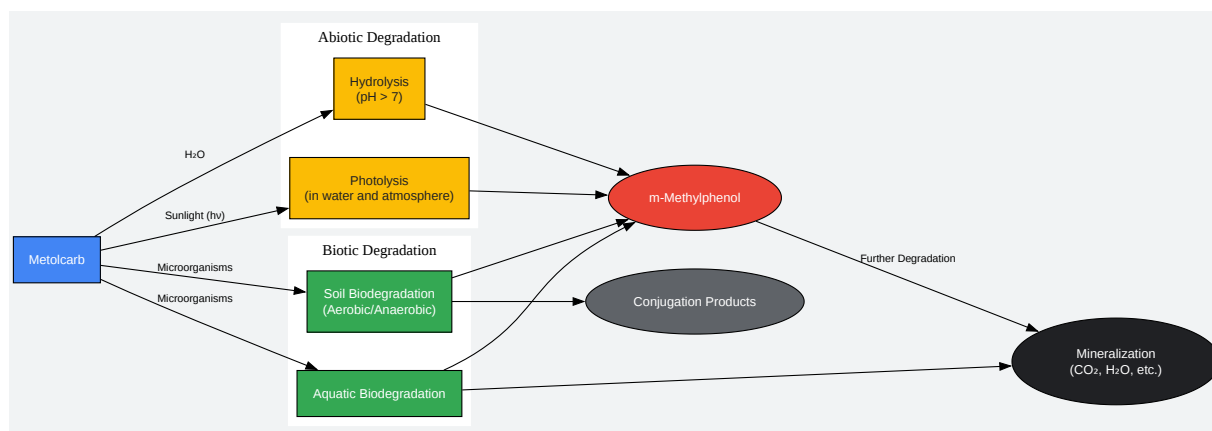
Table 3: Soil Biodegradation Half-life of Metolcarb

Soil Type	pH	Half-life (t _{1/2}) in days	Reference(s)
Silt	7.85	7.9	
Silt Loam	7.20	14	
Silt Loam	7.05	15	
Silt Loam	6.85	3.8	
Sand	5.20	7.6	
Peat	5.90	55	

In aquatic systems, Metolcarb can also be biodegraded by microorganisms. In a study using an activated sludge inoculum, 36% to 41% of Metolcarb reached its theoretical biochemical oxygen demand (BOD) over a 4-week period.

Degradation Pathways

The environmental degradation of Metolcarb proceeds through several interconnected pathways, including abiotic hydrolysis and photolysis, as well as biotic transformations mediated by microorganisms.



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Metolcarb Environmental Degradation Pathways

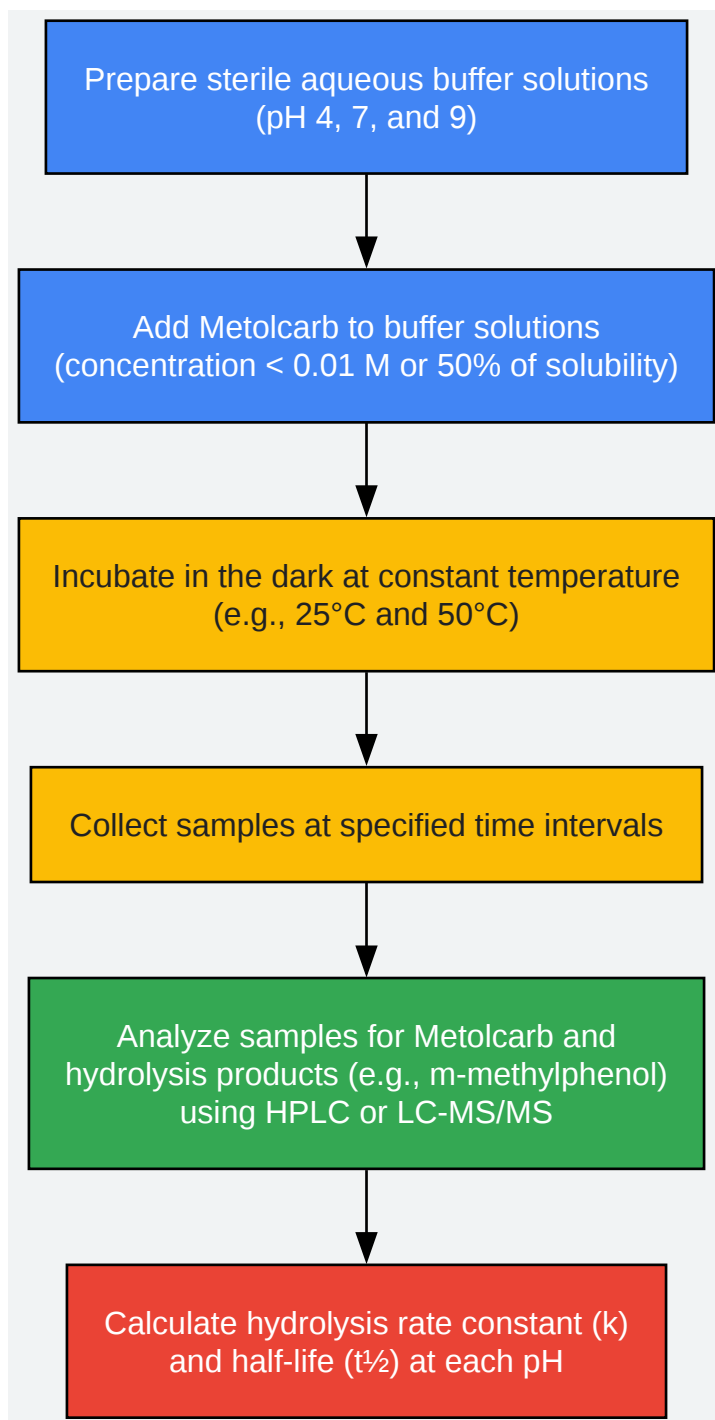
The main metabolic pathways for Metolcarb in plants, mammals, and insects involve hydroxylation of the ring-methyl group, N-methyl group, and the phenyl ring, followed by conjugation. Carbamate ester hydrolysis to form m-cresol is also a documented pathway. Further oxidation of the ring-hydroxymethyl group to a carboxyl group can also occur.

Experimental Protocols

Standardized test guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), are employed to evaluate the environmental fate of chemicals like Metolcarb.

Hydrolysis Study (following OECD Guideline 111)

This study determines the rate of abiotic hydrolysis of Metolcarb in aqueous solutions at different pH values.



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Workflow for Metolcarb Hydrolysis Study

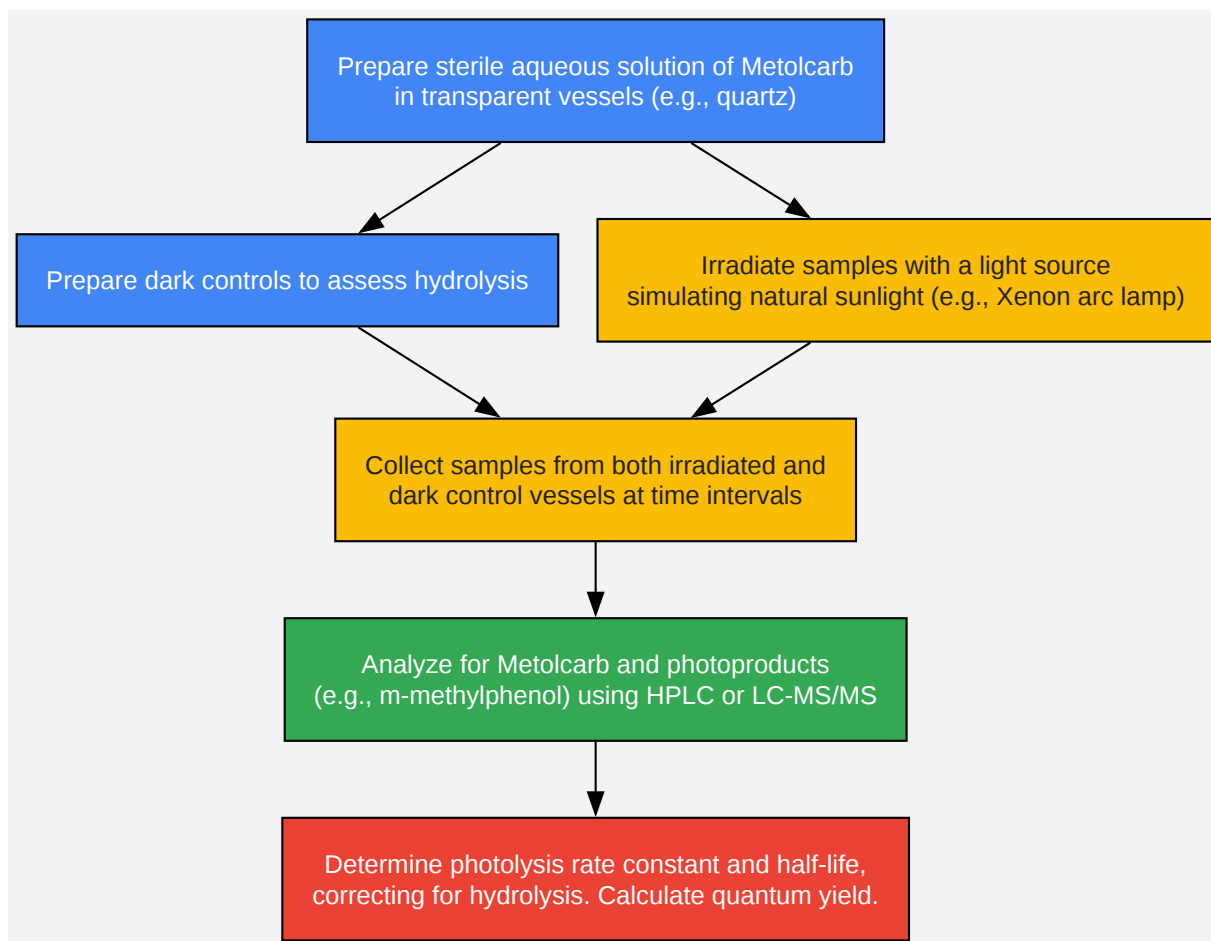
Methodology:

- Preparation of Solutions: Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.

- Application of Test Substance: Metolcarb is added to each buffer solution at a concentration not exceeding 0.01 M or half of its water solubility.
- Incubation: The solutions are incubated in the dark at a constant temperature (e.g., 25°C). A preliminary test may be conducted at an elevated temperature (e.g., 50°C) to quickly assess stability.
- Sampling: Aliquots are taken at various time intervals.
- Analysis: The concentration of Metolcarb and its primary hydrolysis product, m-methylphenol, is determined using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- Data Analysis: The degradation rate constant and half-life are calculated for each pH.

Aqueous Photolysis Study (following OECD Guideline 316)

This study evaluates the degradation of Metolcarb in water due to direct exposure to sunlight.



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Workflow for Metolcarb Aqueous Photolysis Study

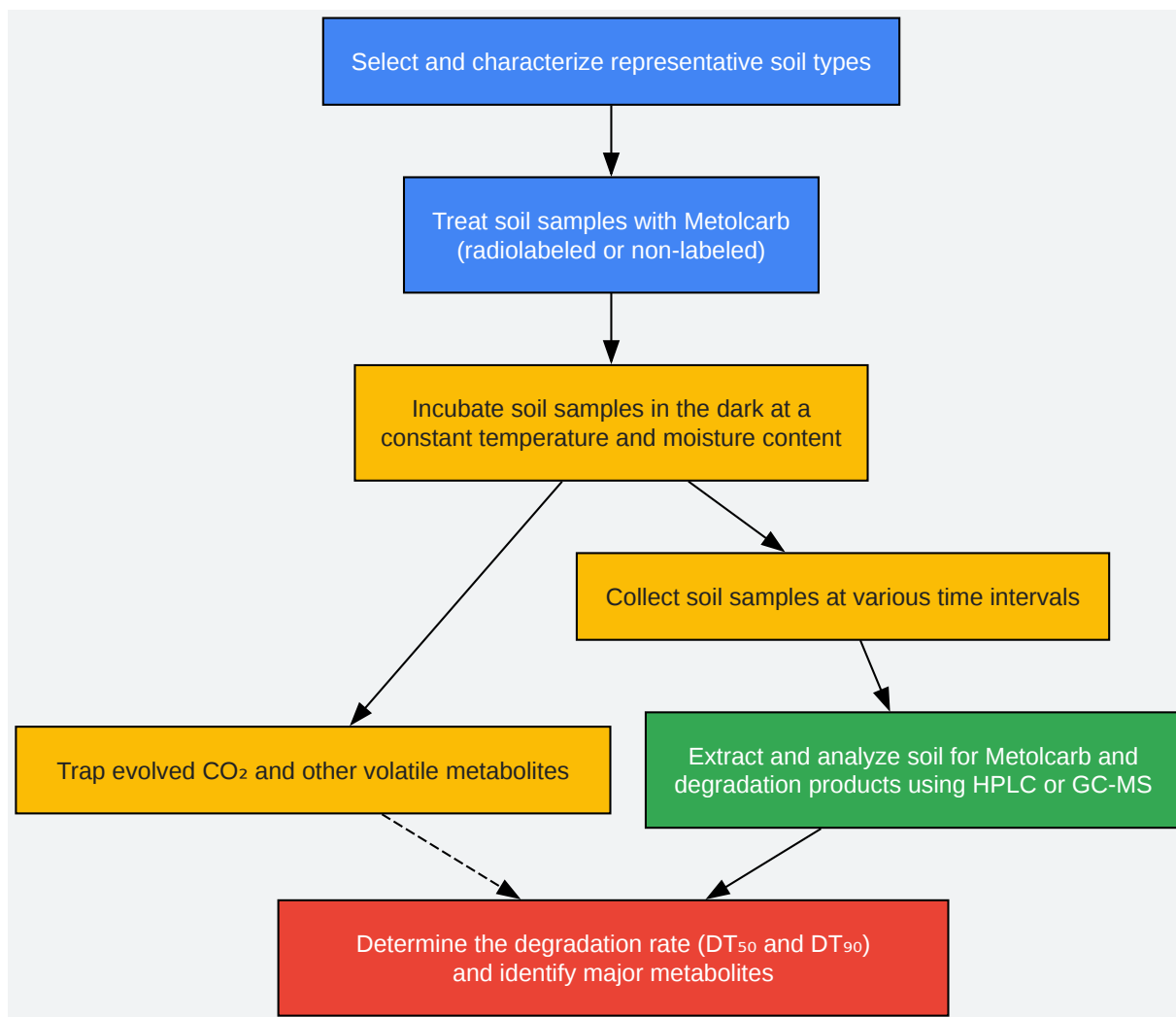
Methodology:

- **Preparation of Solutions:** A sterile aqueous solution of Metolcarb is prepared in vessels transparent to the light source (e.g., quartz tubes).
- **Dark Controls:** Control samples are prepared and kept in the dark to measure hydrolysis concurrently.

- **Irradiation:** Samples are exposed to a light source that simulates natural sunlight, such as a xenon arc lamp with appropriate filters.
- **Sampling:** Samples are collected from both the irradiated and dark control vessels at various time points.
- **Analysis:** The concentrations of Metolcarb and its photoproducts are quantified using a suitable analytical method.
- **Data Analysis:** The photolysis rate constant and half-life are calculated, correcting for any degradation observed in the dark controls. The quantum yield can also be determined.

Soil Biodegradation Study (following OECD Guideline 307)

This study assesses the rate and route of Metolcarb degradation in soil under aerobic and/or anaerobic conditions.



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Workflow for Metolcarb Soil Biodegradation Study

Methodology:

- Soil Selection and Preparation: Representative agricultural soils are collected and characterized (e.g., texture, pH, organic carbon content).

- **Application:** Metolcarb (often ^{14}C -labeled for mass balance studies) is applied to the soil samples.
- **Incubation:** The treated soil is incubated in the dark at a controlled temperature and moisture level. For aerobic studies, a continuous flow of air is provided. For anaerobic studies, the soil is flooded and purged with an inert gas.
- **Volatile Trapping:** Evolved $^{14}\text{CO}_2$ and other volatile organic compounds are trapped to assess mineralization and volatilization.
- **Sampling and Extraction:** Soil samples are taken at different time intervals and extracted with appropriate solvents.
- **Analysis:** The extracts are analyzed for Metolcarb and its degradation products using techniques like HPLC with radiometric detection, LC-MS/MS, or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Data Analysis:** The dissipation time for 50% and 90% of the applied Metolcarb (DT_{50} and DT_{90}) is calculated. Major transformation products are identified and quantified.

Analytical Methodologies

Accurate and sensitive analytical methods are essential for monitoring Metolcarb and its degradation products in environmental matrices.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the analysis of carbamate pesticides due to their thermal lability, which can make GC analysis challenging.

Table 4: Example HPLC-MS/MS Parameters for Metolcarb Analysis

Parameter	Setting	Reference(s)
Column	Reversed-phase C18 (e.g., 2.1 x 100 mm, 1.8 μ m)	
Mobile Phase A	Water with 0.1% formic acid	
Mobile Phase B	Acetonitrile or Methanol with 0.1% formic acid	
Gradient	Optimized for separation of Metolcarb and metabolites	
Flow Rate	0.3 - 0.4 mL/min	
Injection Volume	5 - 20 μ L	
Ionization Mode	Electrospray Ionization (ESI), Positive	
MS/MS Transitions (MRM)	Precursor Ion (m/z) -> Product Ion (m/z) (Specific values to be optimized)	

Gas Chromatography-Mass Spectrometry (GC-MS)

While less common for direct analysis of carbamates, GC-MS can be used, often requiring a derivatization step to improve the thermal stability and volatility of the analytes.

Table 5: Example GC-MS Parameters for Metolcarb Analysis (with derivatization)

Parameter	Setting	Reference(s)
Derivatization Agent	Silylating agents or flash methylation	
Column	Non-polar or medium-polarity (e.g., DB-5MS, 30 m x 0.25 mm x 0.25 μ m)	
Injector Temperature	250 °C	
Oven Program	Ramped temperature program (e.g., 70°C to 300°C)	
Carrier Gas	Helium	
Ionization Mode	Electron Ionization (EI)	
Mass Analyzer	Quadrupole or Ion Trap	
Acquisition Mode	Selected Ion Monitoring (SIM) or Full Scan	

Conclusion

Metolcarb exhibits moderate persistence in the environment. Its fate is primarily governed by pH-dependent hydrolysis and microbial degradation in soil and water. The principal degradation product is m-methylphenol. The information and methodologies presented in this guide provide a robust framework for assessing the environmental risk of Metolcarb and for developing strategies to mitigate its potential impact. The detailed experimental protocols and analytical methods described herein are intended to support researchers and scientists in conducting reliable and reproducible environmental fate studies.

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